

Microbial Metabolic Profiling: A Comparative Analysis of Cinnamic Acid Biotransformation

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Compound of Interest

| | |
|----------------|---------------|
| Compound Name: | Cinnamic Acid |
| CAS No.: | 18819-63-1 |
| Cat. No.: | B10753923 |

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For researchers, scientists, and drug development professionals, understanding the metabolic fate of bioactive compounds like **cinnamic acid** in different microbial systems is crucial for applications ranging from the production of valuable chemicals to the assessment of gut microbiome activity. This guide provides an objective comparison of how three prominent microbial strains—*Escherichia coli*, *Saccharomyces cerevisiae*, and *Pseudomonas putida*—metabolize **cinnamic acid**, supported by experimental data and detailed methodologies.

Comparative Analysis of Cinnamic Acid Metabolism

The biotransformation of **cinnamic acid** by microorganisms can lead to a variety of valuable aromatic compounds. The efficiency and the specific metabolic products are highly dependent on the microbial strain and its inherent or engineered enzymatic machinery. Below is a summary of key metabolic conversions and reported product titers in genetically engineered strains of *E. coli*, *S. cerevisiae*, and *P. putida*.

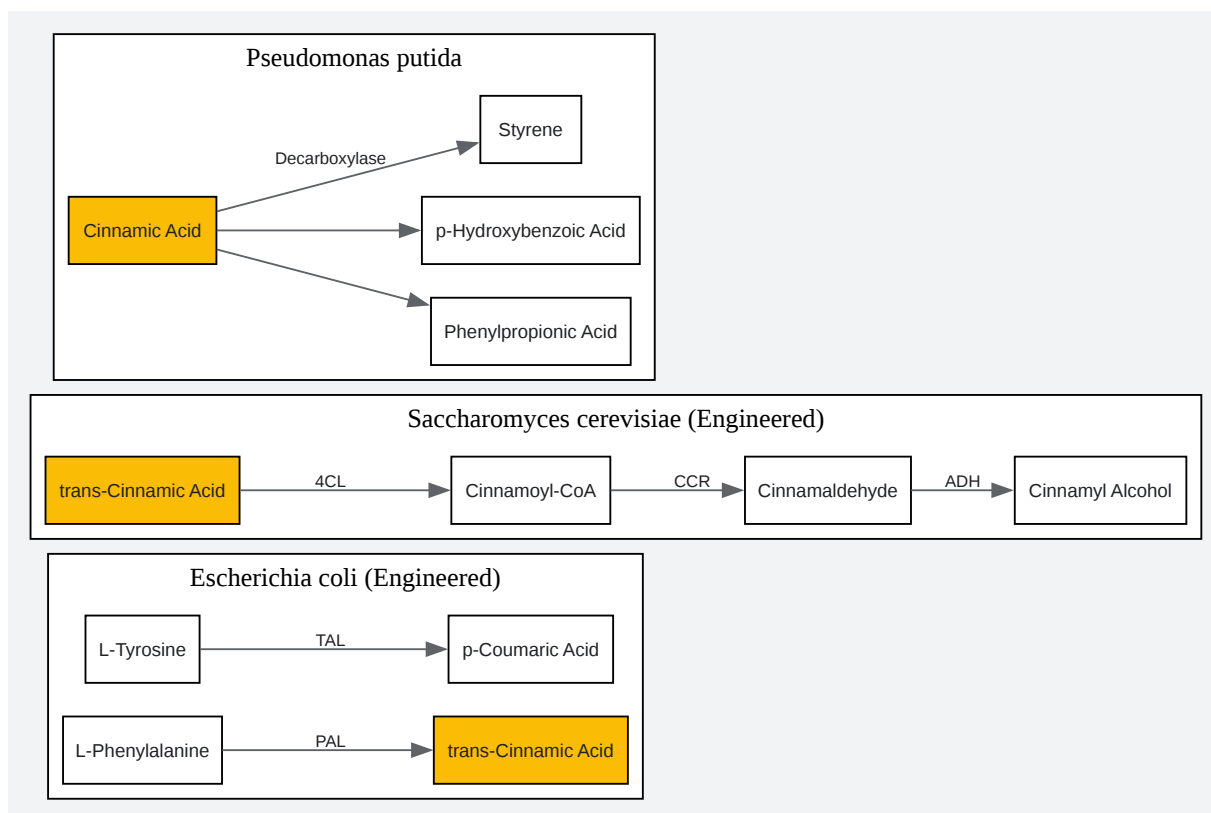
| Microbial Strain | Key Enzyme(s) Expressed | Substrate | Product(s) | Titer/Yield | Reference |
|--------------------------|---|----------------------------|-------------------------------|-----------------------|-----------|
| Escherichia coli | Phenylalanine Ammonia Lyase (PAL) from Rhodotorula glutinis | L-Phenylalanine | trans-Cinnamic acid | 5 g/L | [1] |
| Escherichia coli | Phenylalanine Ammonia Lyase (PAL) from Rhodotorula glutinis | L-Tyrosine | p-Coumaric acid | 525 mg/L | [1] |
| Escherichia coli | Phenylalanine/Tyrosine Ammonia Lyase (PAL/TAL) from R. glutinis, DAHP synthase, Transketolase | Glucose, Xylose, Arabinose | p-Hydroxycinnamic acid (pHCA) | 974 mg/L from glucose | [2] |
| Saccharomyces cerevisiae | Phenylalanine Ammonia Lyase (PAL) from Photorhabdus luminescens | Glucose | trans-Cinnamic acid | Not specified | [3][4] |

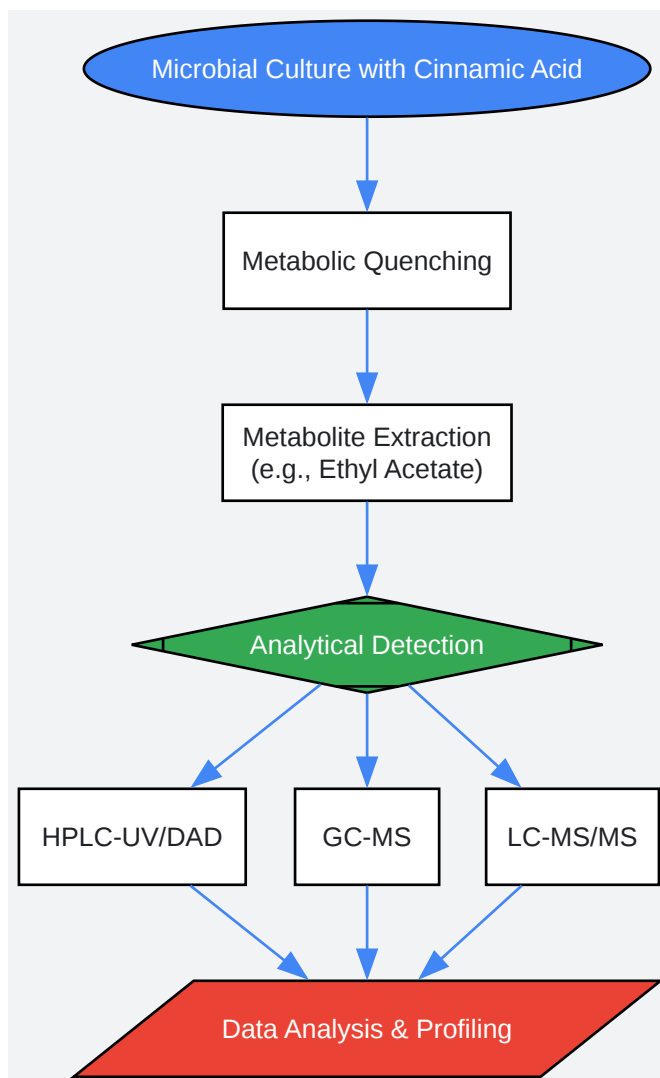
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|--------------------------|---|--------------------------|---|----------------|
| Saccharomyces cerevisiae | Phenylalanine Ammonia Lyase 2 (AtPAL2), Aryl Carboxylic Acid Reductase (acar), Phosphopantetheinyl Transferase (entD) | Cinnamic acid or Glucose | Cinnamaldehyde, Cinnamyl alcohol, Hydrocinnamyl alcohol | Not specified |
| Pseudomonas putida | Phenylalanine Ammonia Lyase (PAL) from Rhodosporidium toruloides | Glucose | trans-Cinnamate | up to 200 mg/L |
| Pseudomonas putida | Phenylalanine Ammonia Lyase (pal), trans-Cinnamic Acid Decarboxylase (psc1) | L-Phenylalanine | Styrene | > 220 mg/L |

| | | | | |
|-----------------------------------|---|------------------|---|--|
| Stenotropho monas sp. TRMK2 | Cinnamate | Cinnamic acid | 3- Phenylpropio nic acid, 3-(4- | 5 mM cinnamic acid completely utilized in 18h |
| | reductase, 3- phenylpropio nic acid hydroxylase, etc. | | Hydroxyphen yl) propionic acid, 4- Hydroxybenz oic acid, Protocatechui c acid | |

Metabolic Pathways and Experimental Workflow

The metabolic pathways for **cinnamic acid** in these microorganisms can be visualized to better understand the flow of intermediates. The following diagrams, generated using Graphviz, illustrate these pathways and a general experimental workflow for their analysis.





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References

- 1. [Production of Trans-Cinnamic and p-Coumaric Acids in Engineered E. coli \[mdpi.com\]](#)
- 2. [Production of cinnamic and p-hydroxycinnamic acid from sugar mixtures with engineered Escherichia coli - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [3. Optimisation of trans-cinnamic acid and hydrocinnamyl alcohol production with recombinant Saccharomyces cerevisiae and identification of cinnamyl methyl ketone as a by-product - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. \[PDF\] Optimisation of trans-cinnamic acid and hydrocinnamyl alcohol production with recombinant Saccharomyces cerevisiae and identification of cinnamyl methyl ketone as a by-product | Semantic Scholar \[semanticscholar.org\]](#)
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